

Solubility Profile of 1-Hepten-3-one in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Hepten-3-one

Cat. No.: B149102

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **1-hepten-3-one**, an α,β -unsaturated ketone. Due to a lack of extensive published quantitative data on its solubility in various organic solvents, this document focuses on providing detailed, adaptable experimental protocols for researchers to determine these parameters. The guide outlines the widely accepted shake-flask method, coupled with analytical techniques such as Ultraviolet-Visible (UV/Vis) spectroscopy and Gas Chromatography (GC), for accurate solubility determination. Furthermore, a logical workflow for solubility testing and data analysis is presented visually to aid in experimental design.

Introduction

1-Hepten-3-one ($C_7H_{12}O$) is an organic compound with a ketone functional group and a carbon-carbon double bond. Its structure suggests a moderate polarity, which influences its solubility in different media. While it is known to be soluble in alcohols, specific quantitative data across a range of common organic solvents is not readily available in scientific literature. [1] An estimated water solubility of 2645 mg/L at 25°C has been reported.[1] Understanding the solubility of **1-hepten-3-one** is crucial for its application in various research and development fields, including organic synthesis, formulation development, and as a potential building block in medicinal chemistry.

This guide provides the necessary methodological framework for researchers to systematically determine the solubility of **1-hepten-3-one** in solvents of interest, ensuring reliable and reproducible data for their specific applications.

Physicochemical Properties of 1-Hepten-3-one

A summary of the known physical and chemical properties of **1-hepten-3-one** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O	[2]
Molecular Weight	112.17 g/mol	[2]
Boiling Point	154.2 °C at 760 mmHg	
Density	0.822 g/cm ³	
Appearance	Colorless to pale yellow liquid	[1]
LogP (o/w)	1.9 (predicted)	[3]

Solubility Data

As of the compilation of this guide, specific quantitative solubility data for **1-hepten-3-one** in a range of common organic solvents is not extensively documented in publicly accessible literature. General statements indicate its solubility in alcohol.[1] To facilitate research and development, a template for recording experimentally determined solubility data is provided in Table 2. Researchers are encouraged to use the protocols outlined in Section 4 to populate this table.

Table 2: Experimentally Determined Solubility of **1-Hepten-3-one** in Various Organic Solvents

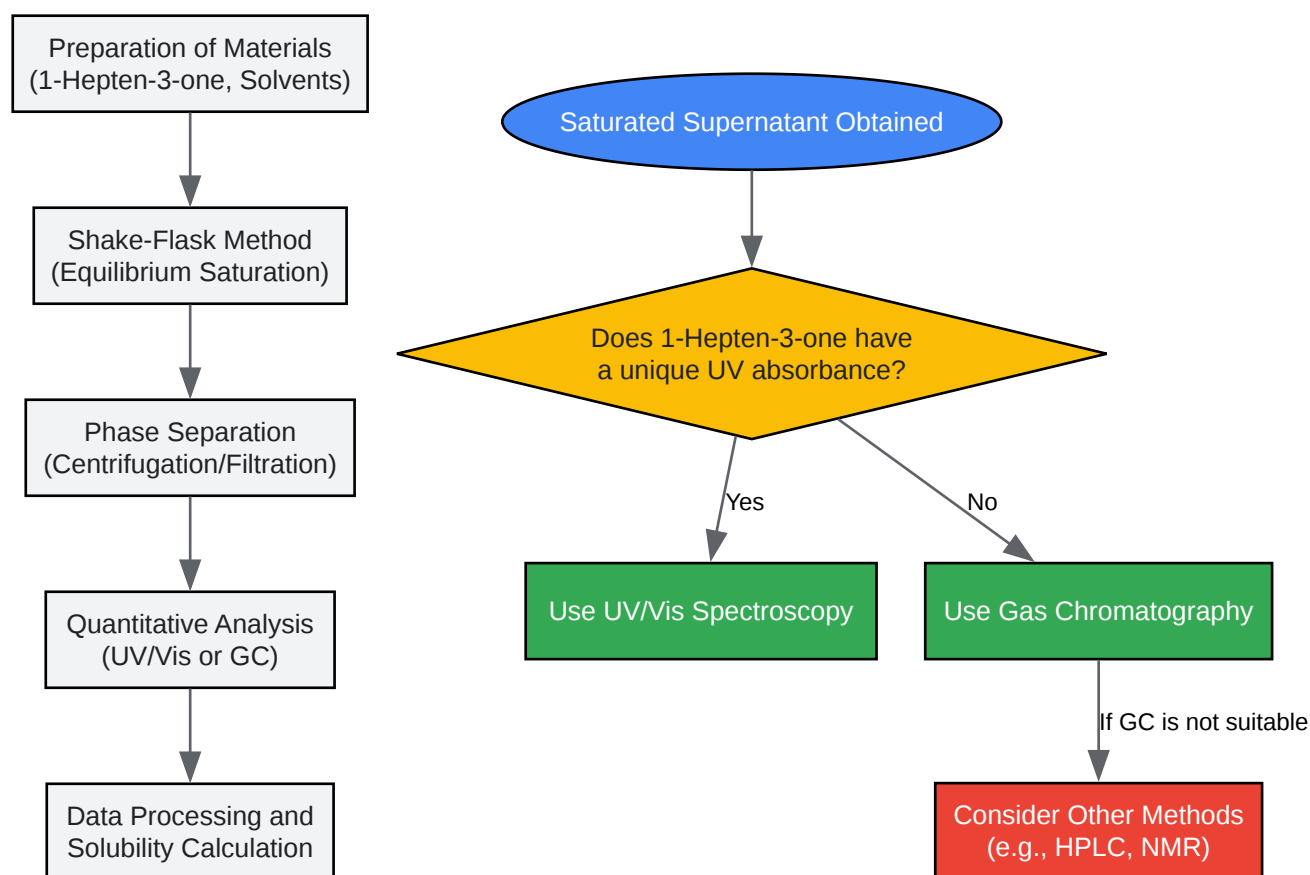
Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Method of Analysis
Methanol			
Ethanol			
Acetone			
Ethyl Acetate			
Dichloromethane			
Toluene			
Hexane			
Dimethyl Sulfoxide (DMSO)			
Other (Specify)			

Experimental Protocols for Solubility Determination

The following protocols describe the "gold standard" shake-flask method for determining the thermodynamic solubility of a liquid solute, like **1-hepten-3-one**, in an organic solvent.^{[4][5][6][7]} This can be followed by quantification using UV/Vis spectroscopy or Gas Chromatography.

General Workflow for Solubility Determination

The overall process for determining the solubility of **1-hepten-3-one** is depicted in the following workflow diagram.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-hepten-3-one, 2918-13-0 [thegoodscentscompany.com]
- 2. 1-Hepten-3-one | C₇H₁₂O | CID 520420 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - 1-hepten-3-one (C₇H₁₂O) [pubchemlite.lcsb.uni.lu]
- 4. enamine.net [enamine.net]
- 5. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 6. Shake-Flask Solubility Assay - Enamine [enamine.net]

- 7. bioassaysys.com [bioassaysys.com]
- To cite this document: BenchChem. [Solubility Profile of 1-Hepten-3-one in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149102#solubility-of-1-hepten-3-one-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com